

# An In-depth Technical Guide to 4-(Methylamino)-3-nitrobenzoyl chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Methylamino)-3-nitrobenzoyl chloride

Cat. No.: B1289462

[Get Quote](#)

This technical guide provides a comprehensive overview of **4-(Methylamino)-3-nitrobenzoyl chloride**, a key intermediate in pharmaceutical synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, synthesis protocols, and applications.

## Core Chemical Data

The fundamental chemical properties of **4-(Methylamino)-3-nitrobenzoyl chloride** are summarized below. This compound, with the CAS number 82357-48-0, is a yellow crystalline powder soluble in organic solvents like dichloromethane and chloroform.<sup>[1]</sup> It is recognized for its high reactivity, primarily due to the acyl chloride functional group.<sup>[2][3]</sup>

Identifier	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClN <sub>2</sub> O <sub>3</sub>	<sup>[1][4]</sup>
Molecular Weight	214.61 g/mol	<sup>[4][5]</sup>
CAS Number	82357-48-0	<sup>[2][3][4][5]</sup>
Appearance	Yellow Crystalline Powder	<sup>[1]</sup>
Melting Point	80-85°C	<sup>[1]</sup>
Boiling Point	306°C at 760 mmHg	<sup>[1]</sup>

## Synthesis and Experimental Protocols

The synthesis of **4-(Methylamino)-3-nitrobenzoyl chloride** is a critical process for its application in the pharmaceutical industry. The compound is a vital building block for producing various drugs, including anti-cancer, anti-viral, and anti-inflammatory agents.<sup>[1]</sup> A prominent application is its role as a key intermediate in the synthesis of the anticoagulant medication, Dabigatran Etexilate.<sup>[3]</sup>

Two common synthetic routes are described below:

### Method 1: From 4-Chloro-3-nitrobenzoic Acid

This is a widely used method that involves a two-step process:

- **Formation of 4-(Methylamino)-3-nitrobenzoic acid:** This step involves a nucleophilic aromatic substitution reaction. 4-Chloro-3-nitrobenzoic acid is reacted with methylamine. The methylamine displaces the chlorine atom on the benzene ring to yield 4-(Methylamino)-3-nitrobenzoic acid. This reaction is typically carried out under reflux conditions.<sup>[3]</sup>
- **Conversion to 4-(Methylamino)-3-nitrobenzoyl chloride:** The carboxylic acid group of the intermediate is then converted to an acyl chloride. This is achieved by reacting 4-(Methylamino)-3-nitrobenzoic acid with a chlorinating agent, such as thionyl chloride (SOCl<sub>2</sub>) or oxalyl chloride.<sup>[3]</sup>

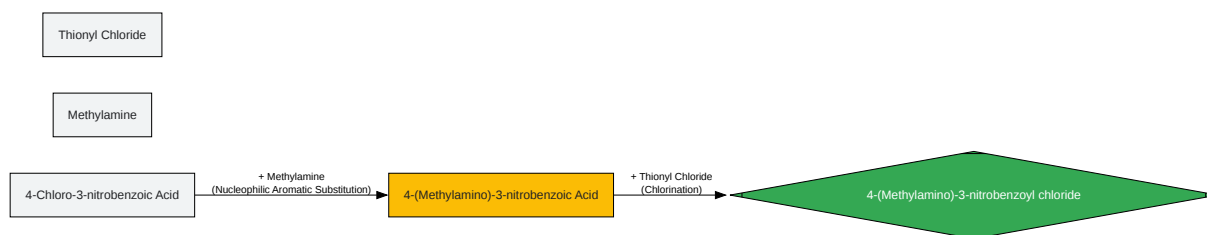
### Method 2: From 3-Nitrobenzoic Acid

An alternative synthesis pathway begins with 3-nitrobenzoic acid:

- **Formation of 3-Nitrobenzoyl chloride:** 3-Nitrobenzoic acid is first reacted with thionyl chloride to form 3-nitrobenzoyl chloride.<sup>[1]</sup>
- **Reaction with Methylamine:** The resulting 3-nitrobenzoyl chloride is then reacted with methylamine to yield the final product, **4-(Methylamino)-3-nitrobenzoyl chloride**.<sup>[1]</sup>

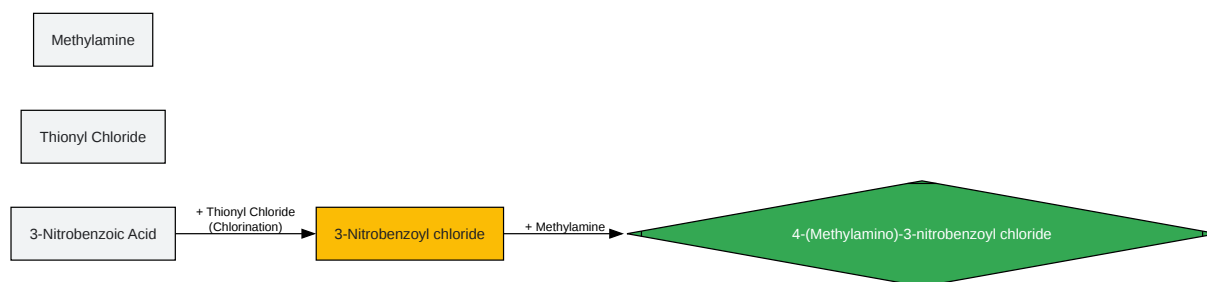
## Reaction Pathway and Logical Workflow

The following diagrams illustrate the chemical synthesis pathways and the logical workflow for the production of **4-(Methylamino)-3-nitrobenzoyl chloride**.



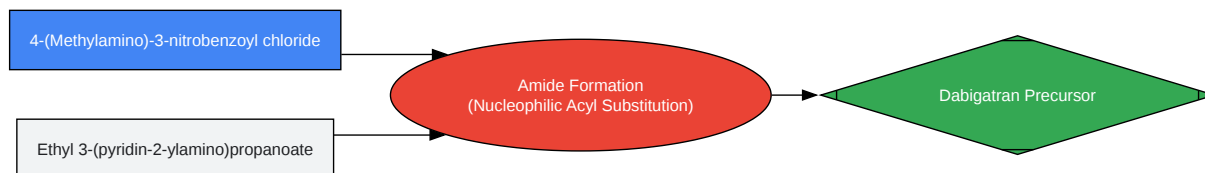
[Click to download full resolution via product page](#)

Synthesis from 4-Chloro-3-nitrobenzoic Acid.



[Click to download full resolution via product page](#)

Synthesis from 3-Nitrobenzoic Acid.



[Click to download full resolution via product page](#)

Role in Dabigatran Etexilate Synthesis.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinno.com [nbinno.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. 4-(Methylamino)-3-nitrobenzoyl chloride | 82357-48-0 | Benchchem [benchchem.com]
- 4. amzeals.com [amzeals.com]
- 5. indiamart.com [indiamart.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(Methylamino)-3-nitrobenzoyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1289462#4-methylamino-3-nitrobenzoyl-chloride-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1289462#4-methylamino-3-nitrobenzoyl-chloride-molecular-weight-and-formula)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)